

Spectroscopic and Structural Elucidation of N1-Methoxymethyl Picrinine: A Technical Overview

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Compound of Interest

Compound Name: *N1-Methoxymethyl picrinine*

Cat. No.: *B15587874*

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For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available information on **N1-Methoxymethyl picrinine**, an indole alkaloid isolated from the leaves of *Alstonia scholaris*. While a complete dataset of its spectroscopic characterization is not publicly available in the searched scientific literature, this document consolidates the known properties and provides generalized experimental protocols relevant to its isolation and analysis.

Compound Profile: N1-Methoxymethyl Picrinine

N1-Methoxymethyl picrinine is a derivative of picrinine, a recognized akuammiline alkaloid. Its presence has been identified in the hydro-alcoholic extracts of *Alstonia scholaris* leaves.

Table 1: Chemical and Physical Properties of **N1-Methoxymethyl Picrinine**

Property	Value
Chemical Name	methyl (1R,9R,11S,14E,17S)-14-ethylidene-2-(methoxymethyl)-18-oxa-2,12-diazaheptacyclo[9.6.1.19,15.01,9.03,8.012,17]nonadeca-3,5,7-triene-19-carboxylate
Molecular Formula	C ₂₂ H ₂₆ N ₂ O ₄
Molecular Weight	382.5 g/mol
CAS Number	1158845-78-3
Natural Source	<i>Alstonia scholaris</i> (L.) R. Br.
Compound Type	Indole Alkaloid (Picrinine-type)

Spectroscopic Data Summary

A thorough search of available scientific databases and literature did not yield specific, quantitative spectroscopic data (NMR, IR, MS) for **N1-Methoxymethyl picrinine**. The primary research article detailing its initial isolation and characterization by Wang et al. in 2009 could not be retrieved through the conducted searches.

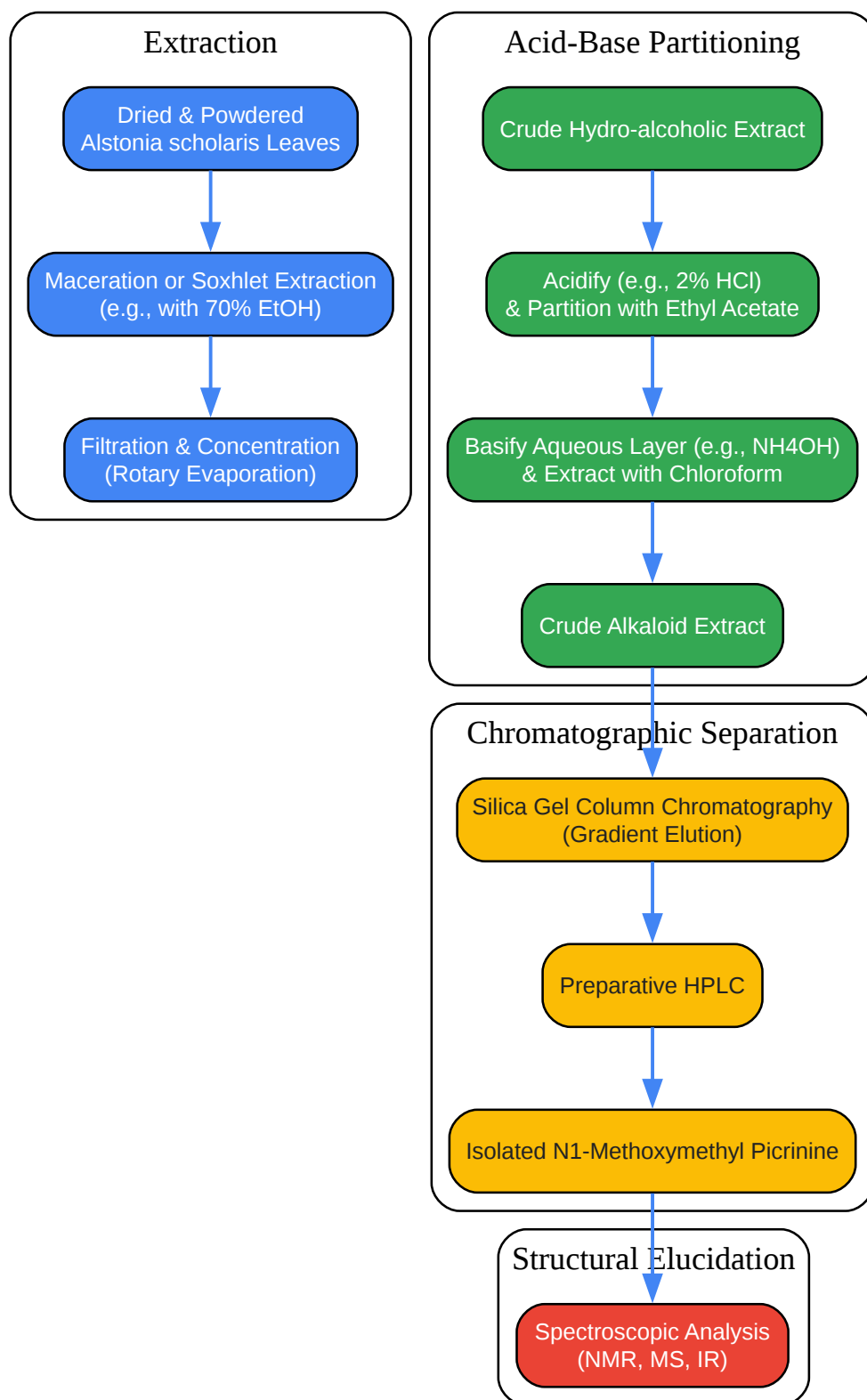
Commercial suppliers of this compound may hold this data and, in some instances, provide it upon request. For researchers requiring definitive spectral data for authentication, direct contact with a commercial source or re-isolation and characterization from *Alstonia scholaris* would be necessary.

Generalized Experimental Protocols

The following protocols are based on established methodologies for the isolation and characterization of indole alkaloids from *Alstonia scholaris* and are intended to serve as a general guide.

Isolation of Indole Alkaloids from *Alstonia scholaris*

A generalized workflow for the extraction and isolation of alkaloids from plant material is presented below.



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Figure 1: General workflow for the isolation and identification of **N1-Methoxymethyl picrinine**.

Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Sample Preparation: 5-10 mg of the purified compound is typically dissolved in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6).
 - Instrumentation: A high-field NMR spectrometer (e.g., 400 or 500 MHz) is used.
 - Experiments: ^1H NMR, ^{13}C NMR, DEPT, COSY, HSQC, and HMBC experiments are conducted to determine the complete chemical structure, including stereochemistry.
- Mass Spectrometry (MS):
 - Instrumentation: High-resolution mass spectrometry (HR-ESI-MS) is commonly employed to determine the accurate mass and molecular formula.
 - Analysis: The molecular ion peak $[\text{M}+\text{H}]^+$ is identified, and fragmentation patterns are analyzed to provide further structural information.
- Infrared (IR) Spectroscopy:
 - Sample Preparation: The sample can be analyzed as a thin film on a KBr pellet or in a suitable solvent.
 - Analysis: The IR spectrum reveals the presence of key functional groups, such as carbonyls ($\text{C}=\text{O}$), amines (N-H), and aromatic rings ($\text{C}=\text{C}$).

Signaling Pathways and Biological Activity

Currently, there is no specific information in the scientific literature regarding the biological activity or associated signaling pathways of **N1-Methoxymethyl picrinine**. Research into the pharmacological effects of this compound represents a potential area for future investigation.

Conclusion

N1-Methoxymethyl picrinine is a structurally interesting indole alkaloid from *Alstonia scholaris*. While its basic chemical properties are known, a significant gap exists in the public

domain regarding its detailed spectroscopic data and biological function. The generalized protocols provided herein offer a framework for researchers aiming to re-isolate and fully characterize this compound. Further investigation is warranted to elucidate its spectroscopic properties and to explore its potential pharmacological activities.

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